

comparative analysis of N-Me-L-Ala-maytansinol and DM4 cytotoxicity

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Compound of Interest

Compound Name: *N-Me-L-Ala-maytansinol*

Cat. No.: *B10861108*

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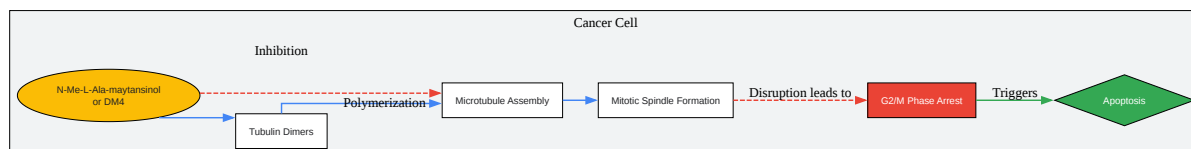
Comparative Cytotoxicity Analysis: N-Me-L-Ala-maytansinol vs. DM4

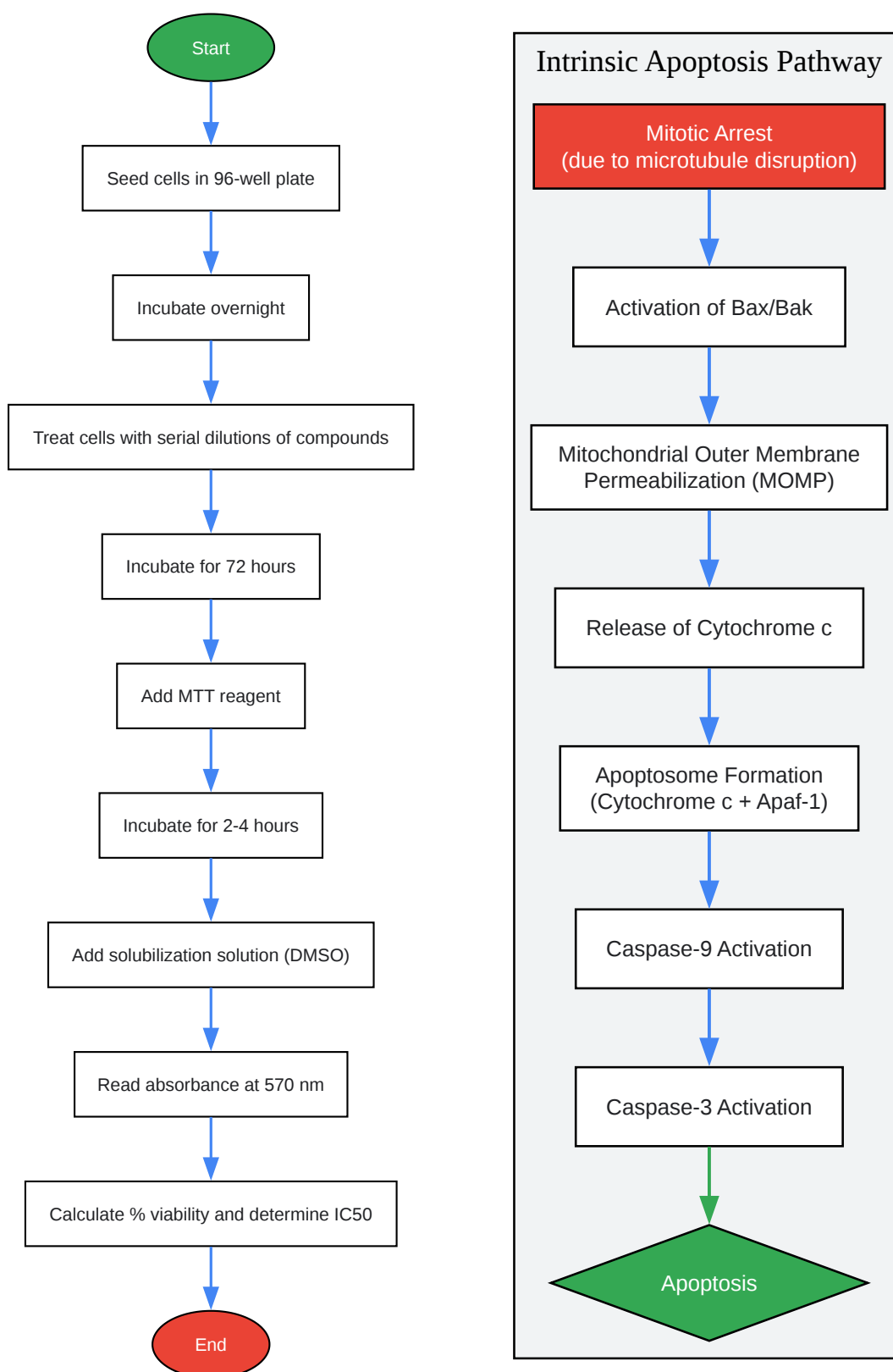
For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive comparative analysis of the in vitro cytotoxicity of two potent maytansinoid derivatives, **N-Me-L-Ala-maytansinol** and DM4. Both are highly effective microtubule-targeting agents utilized as payloads in antibody-drug conjugates (ADCs) for targeted cancer therapy. This document summarizes their shared mechanism of action, presents available quantitative cytotoxicity data, details relevant experimental protocols, and illustrates the key signaling pathway involved in their cytotoxic effect.

Mechanism of Action: Disruption of Microtubule Dynamics

Both **N-Me-L-Ala-maytansinol** and DM4 are members of the maytansinoid family of cytotoxic agents. Their primary mechanism of action involves the inhibition of microtubule polymerization. By binding to tubulin, the fundamental protein subunit of microtubules, these compounds prevent the assembly of the mitotic spindle, a structure essential for chromosome segregation during cell division. This disruption of microtubule dynamics leads to cell cycle arrest in the G2/M phase, ultimately triggering programmed cell death, or apoptosis, through the intrinsic pathway.^{[1][2]}





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References

- 1. benchchem.com [benchchem.com]
- 2. researchgate.net [researchgate.net]
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